

Zirconium Stearate: A Technical Overview

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Compound Focus: Zirconium stearate

CAS No.: 15844-92-5

Cat. No.: S1520585

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Zirconium stearate is classified as a metallic soap, a metal derivative of a fatty acid [1]. Its chemical structure consists of a zirconium cation associated with four stearate anions [1].

- **Chemical Formula:** $C_{72}H_{140}O_8Zr$ [1] [2] [3]
- **CAS Registry Number:** 15844-92-5 [1] [2] [4]
- **Molar Mass:** 1225.10 g/mol [1] [2] [3]
- **EC Number:** 239-951-3 [1] [4] [3]

Key Physical and Chemical Properties

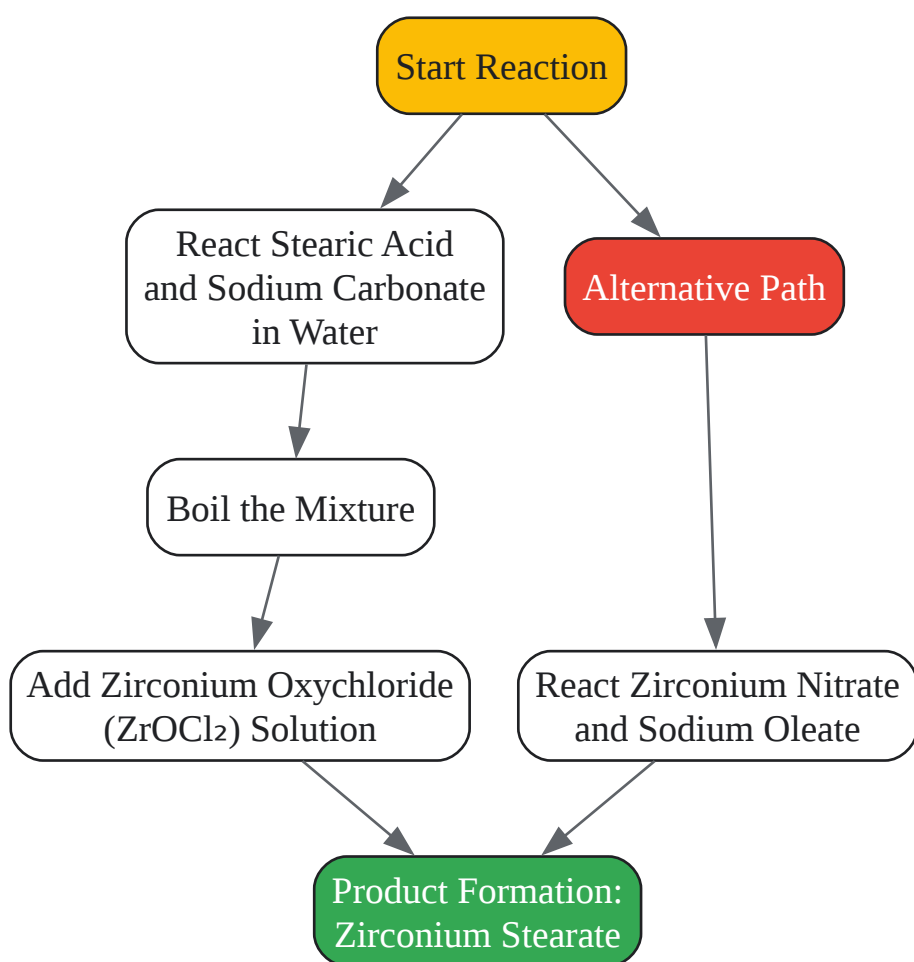
The table below summarizes the fundamental properties of **zirconium stearate** for quick reference.

| Property | Description / Value |
|------------------|---|
| Appearance | White powder [1] [3] or light yellow mass [5] |
| Density | Not specified in available data |
| Boiling Point | 359.4 °C at 760 mmHg [1] [4] |
| Flash Point | 162.4 °C [1] [4] |
| Water Solubility | Insoluble [1] |

| Property | Description / Value |
|---------------------------------------|-----------------------------------|
| Zirconium Content (as ZrO_2+HfO_2) | 13.0–17.0% (industrial grade) [5] |

Synthesis and Experimental Protocols

Zirconium stearate can be synthesized through several precipitation methods. The following diagram illustrates a general synthesis workflow based on two common protocols.



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*Synthesis pathways for **Zirconium Stearate** [1] [5]*

Detailed Synthesis Method from Zirconium Oxychloride

One common synthesis method involves the reaction of stearic acid with a zirconium salt [1] [5].

- **Initial Reaction:** Stearic acid is first reacted with sodium carbonate (soda ash) in water [1].
- **Heating:** The mixture is brought to a boil [1].
- **Precipitation:** A solution of **zirconium oxychloride (ZrOCl₂)** is added to the boiling mixture, resulting in the precipitation of **zirconium stearate** [1].
- **Product Form:** The product from this method is typically a **light yellow mass** [5].

Alternative Synthesis Method from Zirconium Nitrate

An alternative pathway uses zirconium nitrate and sodium oleate to produce **zirconium stearate** [1]. Zirconium acetate (**Zircosol ZA series**) can also serve as a raw material for producing waterproofing agents, which may involve the formation of **zirconium stearate** or similar compounds [5].

Functional Applications

Zirconium stearate is primarily utilized in industrial applications that leverage its hydrophobic and metal-soap properties.

- **Waterproofing Materials:** It is a direct raw material for manufacturing waterproofing agents and fabrics [1] [5] [6].
- **Surface Coatings:** It functions as a **flattening agent** (which reduces gloss) in coatings [1]. Research shows it enhances the durability of superhydrophobic coatings on cotton fabric, improving resistance to laundering and mechanical abrasion [6].
- **Specialized Fabric Coatings:** In combination with zinc stearate, it creates **fluorine-free superhydrophobic and superoleophilic coatings**. These coated fabrics are effective for oil-water separation and possess superior antibacterial properties [6].
- **Polymer and Resin Applications:** It is approved for use in resinous and polymeric coatings intended for food contact [3].

Safety and Handling

Based on the available data, no specific hazard statements or formal GHS classifications were identified for **zirconium stearate** [3]. As with all laboratory chemicals, standard safe handling procedures should be followed in the absence of a complete safety datasheet.

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References

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